

Proper Disposal of Methyl Tridecanoate: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Methyl tridecanoate	
Cat. No.:	B3427745	Get Quote

For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of laboratory chemicals is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **methyl tridecanoate**, a fatty acid methyl ester commonly used in research. Adherence to these procedures is critical for maintaining a safe laboratory environment and complying with regulatory standards.

Key Safety and Handling Information

Methyl tridecanoate is classified as causing serious eye damage and may cause long-lasting harmful effects to aquatic life.[1] Therefore, appropriate personal protective equipment (PPE) should be worn at all times when handling this chemical. This includes safety goggles with side-shields, protective gloves, and a lab coat.[2] Work should be conducted in a well-ventilated area to avoid inhalation of any vapors or aerosols.[2]

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **methyl tridecanoate**.



Property	Value	Source
CAS Number	1731-88-0	[1][2][3]
Molecular Formula	C14H28O2	[2]
Molecular Weight	228.37 g/mol	[2]
Melting Point	7 °C / 44.6 °F	[3]
Boiling Point	130 - 132 °C @ 4 torr	[3]
Flash Point	> 110 °C / > 230 °F	[3]

Experimental Protocol: Spill Management

In the event of a spill, immediate action is necessary to prevent exposure and environmental contamination.

- Evacuate and Ventilate: Evacuate non-essential personnel from the immediate area and ensure adequate ventilation.[1]
- Containment: Cover drains to prevent the chemical from entering the sewer system.[1] For large spills, create a bund using absorbent material to contain the liquid.
- Absorption: Absorb the spilled material with an inert, liquid-absorbent material such as diatomite, sand, or universal binders.
- Collection: Carefully collect the absorbed material and place it into a suitable, labeled, and closed container for disposal.[4]
- Decontamination: Clean the affected area thoroughly. Surfaces and equipment can be decontaminated by scrubbing with alcohol.[2]
- Disposal: Dispose of the contaminated material and cleaning supplies as hazardous waste according to the procedures outlined below.

Step-by-Step Disposal Procedure



Proper disposal of **methyl tridecanoate** is crucial to prevent environmental harm and ensure regulatory compliance. Waste material must be disposed of in accordance with national and local regulations.[1]

- Waste Collection:
 - Collect waste methyl tridecanoate and any contaminated materials (e.g., absorbent pads, gloves, paper towels) in a designated, properly labeled, and sealed waste container.
 - Do not mix **methyl tridecanoate** waste with other waste streams.[1]
 - Leave chemicals in their original containers if possible.[1]
- Storage:
 - Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and bases.[3]
- Engage a Licensed Waste Disposal Contractor:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company to arrange for pickup and disposal.
 - Provide the waste disposal contractor with the Safety Data Sheet (SDS) for methyl tridecanoate.
- Disposal Method:
 - The preferred method of disposal is typically incineration in a chemical incinerator equipped with an afterburner and scrubber system.[5]
 - Alternatively, disposal at an approved waste disposal plant is also an option.[1][2]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **methyl tridecanoate**.





Click to download full resolution via product page

Caption: Workflow for the proper disposal of **methyl tridecanoate**.

By following these procedures, laboratory professionals can ensure the safe and responsible disposal of **methyl tridecanoate**, protecting themselves, their colleagues, and the environment. Always consult your institution's specific safety and disposal guidelines.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. Methyl tridecanoate|1731-88-0|MSDS [dcchemicals.com]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.co.uk [fishersci.co.uk]
- 5. tcichemicals.com [tcichemicals.com]
- To cite this document: BenchChem. [Proper Disposal of Methyl Tridecanoate: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3427745#methyl-tridecanoate-proper-disposal-procedures]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com